

Dipyridin-2-yl Carbonate: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: *Dipyridin-2-yl carbonate*

Cat. No.: *B130049*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Dipyridin-2-yl carbonate (DPC) is a versatile reagent widely employed in organic synthesis, particularly as a condensing agent for the formation of esters and amides.^{[1][2]} Its efficacy in facilitating these crucial bond-forming reactions has made it a valuable tool in pharmaceutical research and development and fine chemical manufacturing. This guide provides an in-depth overview of the safety and handling protocols necessary for the responsible use of **Dipyridin-2-yl carbonate** in a laboratory setting. Adherence to these guidelines is critical to ensure the safety of personnel and the integrity of research.

Hazard Identification and Classification

Dipyridin-2-yl carbonate is classified as a hazardous substance and requires careful handling. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following classifications:

Signal Word: Warning^[3]

Pictogram:

- GHS07: Exclamation Mark

Hazard Statements:

- H315: Causes skin irritation.[3]
- H319: Causes serious eye irritation.[3]
- H335: May cause respiratory irritation.[3]

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[3]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P302 + P352: IF ON SKIN: Wash with plenty of water and soap.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3]

Physical and Chemical Properties

A thorough understanding of the physical and chemical properties of **Dipyridin-2-yl carbonate** is essential for its safe handling and storage.

Property	Value	Reference(s)
CAS Number	1659-31-0	[1][4]
Molecular Formula	C ₁₁ H ₈ N ₂ O ₃	[1]
Molecular Weight	216.19 g/mol	[4]
Appearance	White crystalline powder	[1]
Melting Point	90 °C	[1][2]
Boiling Point	Approximately 351.594 °C	[1]
Density	1.307 g/cm ³	[1][2]
Flash Point	109 °C	[1]
Purity	Typically ≥98.0%	[1]
UN Number	UN2811	[1]
Hazard Class	6.1	[1]
Packing Group	III	[1]

Toxicological Information

As of the latest available data, the chemical, physical, and toxicological properties of **Dipyridin-2-yl carbonate** have not been thoroughly investigated. No specific quantitative data such as LD50 (lethal dose, 50%) or LC50 (lethal concentration, 50%) values are available. Therefore, it is imperative to handle this compound with a high degree of caution, treating it as a substance with unknown toxicological effects.

Experimental Protocols and Handling Procedures

Strict adherence to established laboratory safety protocols is mandatory when working with **Dipyridin-2-yl carbonate**.

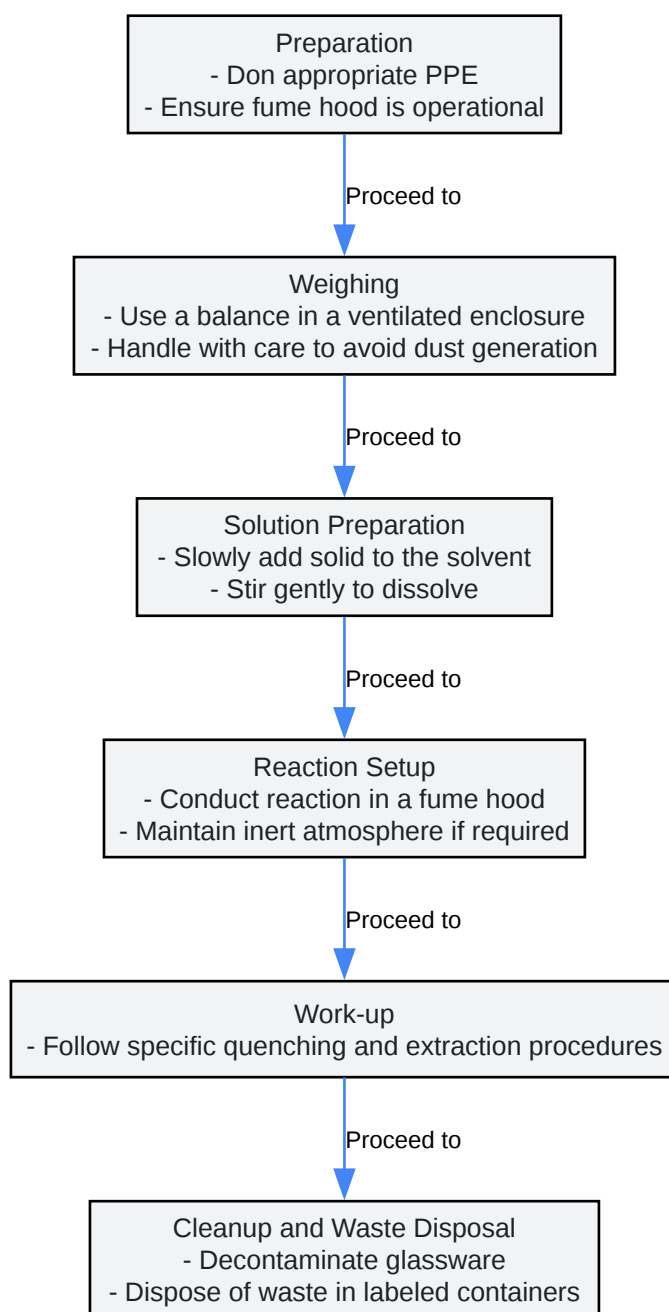
Personal Protective Equipment (PPE)

The following PPE must be worn at all times when handling **Dipyridin-2-yl carbonate**:

PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber).	To prevent skin contact and irritation.
Eye Protection	Safety glasses with side-shields or chemical safety goggles.	To protect against dust particles and splashes.
Skin and Body Protection	Laboratory coat.	To protect personal clothing and exposed skin.
Respiratory Protection	Use in a well-ventilated area. If dust is generated, a NIOSH-approved respirator for dusts should be used.	To prevent inhalation of irritating dust particles.

General Handling Workflow

The following diagram outlines the standard workflow for handling **Dipyridin-2-yl carbonate** in a laboratory setting.



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*General Laboratory Workflow for **Dipyridin-2-yl Carbonate***

Detailed Experimental Protocol: Amide Bond Formation

The following is a representative experimental protocol for the use of **Dipyridin-2-yl carbonate** in amide bond formation.[5]

Materials:

- Carboxylic acid (1.0 equiv.)
- Di-2-pyridyl carbonate (1.05 equiv.)[\[5\]](#)
- Amine (1.0 equiv.)
- 4-(Dimethylamino)pyridine (DMAP, 0.1 equiv.)[\[5\]](#)
- Anhydrous dichloromethane (DCM)[\[5\]](#)
- Saturated aqueous sodium bicarbonate solution[\[5\]](#)
- Brine[\[5\]](#)
- Anhydrous sodium sulfate[\[5\]](#)

Procedure:

- To a stirred solution of the carboxylic acid and DMAP in anhydrous DCM, add DPC in one portion at room temperature under an inert atmosphere.[\[5\]](#)
- Stir the reaction mixture at room temperature for 1-2 hours to form the activated 2-pyridyl ester.[\[5\]](#)
- Add the amine to the reaction mixture.
- Continue stirring until the reaction is complete (monitor by TLC or LC-MS).
- Upon completion, quench the reaction and perform an aqueous work-up.
- Dissolve the residue in a suitable organic solvent (e.g., ethyl acetate) and wash with saturated aqueous sodium bicarbonate solution and brine.[\[5\]](#)
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.[\[5\]](#)
- Purify the crude product by an appropriate method (e.g., recrystallization or column chromatography).

Storage and Stability

Proper storage of **Dipyridin-2-yl carbonate** is crucial to maintain its integrity and prevent hazardous situations.

Parameter	Recommendation
Storage Temperature	Refrigerator (2-8 °C).[2]
Storage Conditions	Keep container tightly closed in a dry and well-ventilated place.
Incompatible Materials	Strong acids, alkaline materials, and oxidizing agents.

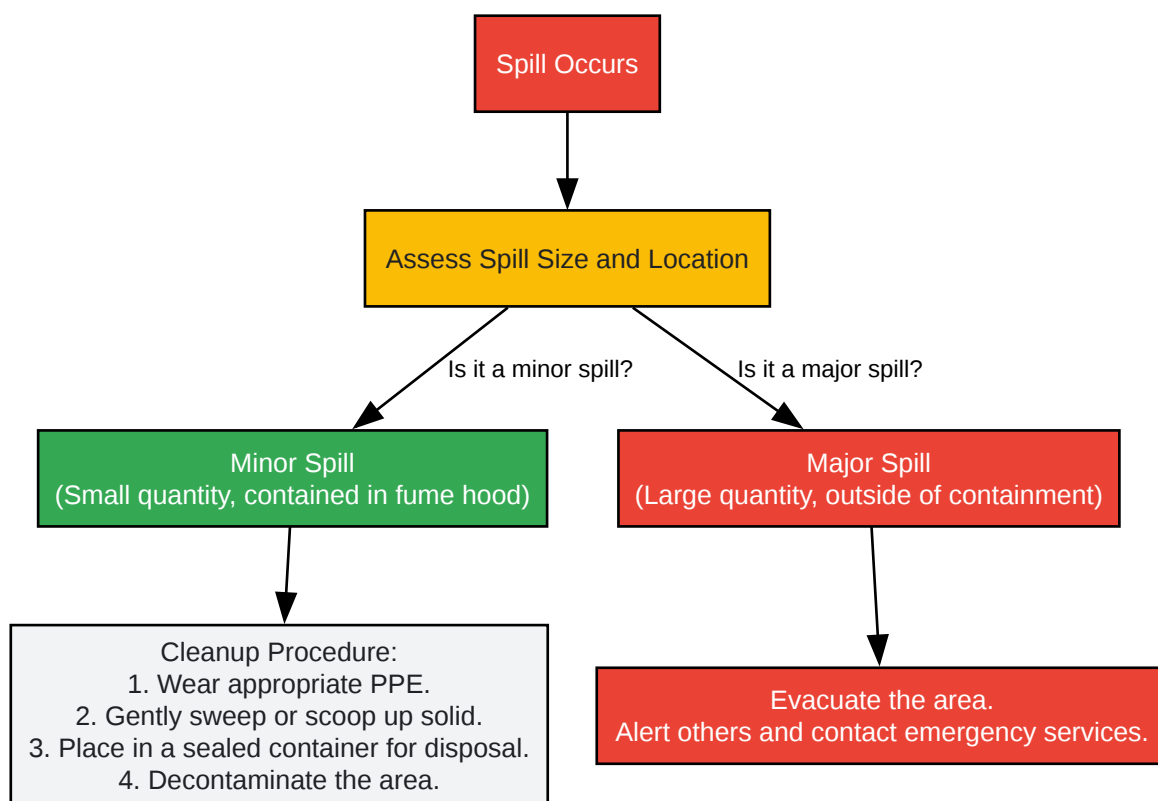
The product is stable under recommended storage conditions.

Accidental Release Measures

In the event of a spill, prompt and appropriate action is necessary to mitigate any potential hazards.

Spill Response Decision Tree

The following diagram provides a decision-making framework for responding to a **Dipyridin-2-yl carbonate** spill.



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Spill Response Decision Tree

Spill Cleanup Procedure

For minor spills of solid **Dipyridin-2-yl carbonate**:

- Ensure you are wearing the appropriate PPE.
- Gently sweep or scoop the material to avoid generating dust.
- Place the spilled material into a labeled, sealed container for hazardous waste disposal.
- Decontaminate the spill area with a suitable cleaning agent and water.

For major spills, or if you are not trained to handle the situation, evacuate the area and contact your institution's emergency response team.

Disposal Considerations

All waste materials containing **Dipyridin-2-yl carbonate** must be disposed of as hazardous waste.

- Place waste in a clearly labeled, sealed container.
- Follow all local, state, and federal regulations for hazardous waste disposal.
- Do not dispose of **Dipyridin-2-yl carbonate** down the drain or in regular trash.

Incompatibility and Decomposition

- Incompatible Materials: Strong acids, alkaline substances, and strong oxidizing agents.
- Hazardous Decomposition Products: Under fire conditions, thermal decomposition may produce carbon monoxide, carbon dioxide, and nitrogen oxides.

Conclusion

Dipyridin-2-yl carbonate is a valuable reagent in chemical synthesis, but its handling requires a thorough understanding of its potential hazards and the implementation of rigorous safety protocols. This guide provides a comprehensive framework for the safe use of DPC in a research environment. By adhering to these guidelines, researchers can minimize risks and ensure a safe and productive laboratory setting. Always consult the most recent Safety Data Sheet (SDS) from the supplier before use.

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